

Physicochemical Properties of Pyridinium Iodide

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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The table below lists fundamental properties of the basic pyridinium iodide compound (C₅H₆IN) [1].

Property	Value/Description
CAS Number	18820-83-2 [1]
Molecular Formula	C ₅ H ₆ IN [1]
Molecular Weight	207.01 g/mol [1]
Melting Point	210 °C (decomposition) [1]
Density	2.09 g/cm ³ [1]
Form	White to Light yellow powder or crystal [1]
Water Solubility	Soluble [1]

Key Experimental Protocols

Protocol 1: Synthesis of Pyridinium Iodide via Quaternization

This is a standard method for synthesizing pyridinium-based ionic liquids through a quaternization reaction [2].

- **Objective:** To synthesize iodide-based pyridinium ionic liquids.
- **Reagents:** 3-pyridine carboxaldehyde (or other pyridine derivatives), methyl iodide, acetone [3] [2].
- **Procedure** [3]:
 - Combine 3-pyridine carboxaldehyde (1.0 g, 9.8 mmol) and methyl iodide (4.1 g, 28 mmol) in acetone (2.4 mL).
 - Heat the mixture at 60 °C with constant stirring for 8 hours.
 - After cooling, filter the resulting precipitate.
 - Wash the solid with dry ethyl ether (20 mL) and dry in an oven.
- **Yield:** ~84% [3].
- **Note:** Ultrasound irradiation can be used as an alternative energy source to reduce reaction time to 10-12 hours [2].

This synthesis workflow outlines the quaternization reaction process:



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Protocol 2: Surface Passivation of Perovskite Films

This protocol uses pyridinium iodide (PyI) to passivate defects on perovskite surfaces for highly efficient solar cells [4] [5].

- **Objective:** To reduce defect density on mixed-cation/halide perovskite films using PyI.
- **Materials:** Pyridinium iodide (PyI), Perovskite substrate (e.g., $\text{CS}_{0.05}(\text{MA}_{0.17}\text{FA}_{0.83})_{0.95}\text{Pb}(\text{I}_{0.83}\text{Br}_{0.17})_3$), 2-propanol (IPA) [4].
- **Procedure** [4]:
 - Prepare a PyI solution in 2-propanol (IPA).
 - Spin-coat the PyI solution onto the cleaned perovskite film at 4000 rpm for 30 seconds.
 - Anneal the treated film at 100 °C for 5 minutes.
- **Key Results:** The PyI-treated device achieved a champion power conversion efficiency (PCE) of **21.42%**, significantly higher than the 18.83% efficiency of the pristine device [4] [5].
- **Mechanism:** The zwitterionic PyI molecule simultaneously passivates negatively charged defects (e.g., under-coordinated Pb^{2+} ions) with its pyridinium cation and fills positively charged iodine

vacancies with its iodide anion [4] [5].

Protocol 3: Evaluating Anticancer Activity via MTT Assay

This method details the *in vitro* assessment of cytotoxicity for pyridinium iodide derivatives [3].

- **Objective:** To determine the cytotoxicity (IC_{50}) of synthesized compounds.
- **Cell Line:** ACHN human renal adenocarcinoma cells [3].
- **Procedure (MTT Assay) [3]:**
 - Culture ACHN cells in appropriate media.
 - Expose the cells to various concentrations of the test compounds (e.g., a novel pyridinium iodide-tagged Schiff base and its metal complexes).
 - Incubate for a specified period.
 - Add MTT reagent to each well and incubate further to allow formazan crystal formation.
 - Dissolve the formed crystals and measure the absorbance of the solution using a plate reader.
- **Data Analysis:** Calculate the IC_{50} value (concentration that inhibits 50% of cell growth). In one study, a Zn(II)-complex of a pyridinium iodide-tagged Schiff base showed the highest potency, while the ligand itself was the least active [3].

Key Research Applications and Findings

Pyridinium iodide and its derivatives demonstrate significant utility across multiple advanced research fields.

Photovoltaics

As a surface passivator in planar perovskite solar cells (PSCs), PyI effectively reduces non-radiative recombination by neutralizing surface defects [4] [5].

- **Performance:** PyI treatment boosted device efficiency from 18.83% to 21.42% [4] [5].
- **Key Improvement:** Enhanced open-circuit voltage ($V_{OC} = 1.187$ V) and reduced hysteresis [4] [5].
- **Mechanism:** Zwitterionic passivation simultaneously addresses both positively (via I^-) and negatively (via Py^+) charged defects [5].

Medicinal Chemistry and Drug Development

Pyridinium iodide serves as a precursor for bioactive molecules. Key findings include:

- **Anticancer Agents:** Pyridinium iodide-tagged Schiff bases and their metal complexes exhibit cytotoxicity against cancer cell lines. For example, a Zn(II) complex demonstrated the lowest IC₅₀ value against ACHN renal cancer cells, indicating high potency [3].
- **Apoptosis Induction:** The most potent compounds in a series of fluorinated pyridinium hydrazones significantly increased caspase-3 activity, indicating cell death via apoptosis [2].
- **Structure-Activity Relationship (SAR):** Increasing the length of the hydrophobic alkyl chain in pyridinium ionic liquids generally enhances their anticancer activity, likely due to improved cellular penetration [2].

Synthesis and Catalysis

- **Dye-Sensitized Solar Cells (DSSC):** Alkylpyridinium iodide salts can serve as efficient and cost-effective iodide sources in electrolytes, offering performance competitive with conventional imidazolium salts [6].
- **Versatile Intermediate:** Pyridinium iodide salts are key starting materials for synthesizing complex structures like 2-formylpyrroles [7] and various ionic liquids with tailored properties [2].

Conclusion and Future Perspectives

Pyridinium iodide is a compound of significant interest due to its dual functionality as a cation-anion pair, enabling diverse applications from defect passivation in advanced photovoltaics to serving as a scaffold for anticancer agents. Future research may focus on:

- Designing novel pyridinium derivatives with tailored substituents for enhanced biological activity or material properties.
- Exploring its mechanism of action in biological systems in greater depth.
- Scaling up synthesis protocols for commercial applications in energy and medicine.

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